

Application Notes & Protocols: 2,4,6-Triethylaniline in Frustrated Lewis Pairs

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Compound of Interest

Compound Name: 2,4,6-Triethylaniline

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Foundational Principles: The "Frustration" Leading to Reactivity

The concept of a Frustrated Lewis Pair (FLP) represents a paradigm shift in catalysis, moving beyond the traditional reliance on transition metals for the activation of small, kinetically stable molecules. An FLP consists of a Lewis acid and a Lewis base that, due to significant steric hindrance, are prevented from forming a classic dative bond or "adduct".^[1] This unquenched reactivity, a state of perpetual "frustration," leaves the acidic and basic centers available to cooperatively interact with a third substrate molecule.

The quintessential reaction of an FLP is the heterolytic cleavage of dihydrogen (H₂). The Lewis base, with its available lone pair, attacks one hydrogen atom, while the electron-deficient Lewis acid accepts the hydride (H⁻) from the other. This process generates a zwitterionic salt, effectively "activating" H₂ for subsequent reactions like hydrogenation. This principle extends to other small molecules such as CO₂, SO₂, N₂O, alkenes, and alkynes.

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References

- 1. Publications [melengroup.com]
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